

Essential Safety and Operational Guide for Handling 3-Bromo-4-chloronitrobenzene

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Compound of Interest

Compound Name: 3-Bromo-4-chloronitrobenzene

Cat. No.: B099159

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-Bromo-4-chloronitrobenzene**. The following procedural guidance is designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational plan.

Hazard Assessment and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) may classify **3-Bromo-4-chloronitrobenzene** as non-hazardous, aggregated data from the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory indicates that this compound should be handled with caution. It is classified as causing skin and eye irritation, and may cause respiratory irritation. Therefore, a comprehensive PPE plan is mandatory.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves.	Provides resistance against halogenated and nitroaromatic compounds. Always inspect gloves for integrity before use and change them immediately if contaminated.
Eye Protection	Chemical safety goggles.	Protects against dust particles and potential splashes.
Face Protection	Face shield.	To be used in conjunction with safety goggles, especially when handling larger quantities or when there is a significant risk of splashing.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Air-purifying respirator with a combination of organic vapor and P100 (particulate) cartridges.	Recommended when handling the powder outside of a certified chemical fume hood or when airborne dust is likely to be generated. A P100 filter is effective against airborne particulates, while an organic vapor cartridge is suitable for halogenated aromatic compounds. ^[1]

Operational Plan: Safe Handling and Storage

Adherence to a strict operational protocol is crucial to minimize exposure and ensure a safe working environment.

Engineering Controls

- Ventilation: All handling of **3-Bromo-4-chloronitrobenzene** solid should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Eyewash and Safety Shower: An operational and easily accessible eyewash station and safety shower must be present in the immediate work area.

Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood. Use a spatula or other appropriate tool to handle the solid, avoiding the generation of dust.
- Solution Preparation: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all surfaces and equipment used.

Storage

- Store **3-Bromo-4-chloronitrobenzene** in a tightly sealed, properly labeled container.
- Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Emergency Procedures: Spill and Exposure Response

Immediate and appropriate action is critical in the event of a spill or personnel exposure.

Small-Scale Solid Spill Cleanup

- Alert Personnel: Immediately alert others in the vicinity.

- Evacuate (if necessary): If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Don PPE: Before cleaning, don the appropriate PPE as outlined in the table above.
- Containment: Gently cover the spill with a compatible absorbent material (e.g., vermiculite, sand, or a commercial spill absorbent) to prevent the dust from becoming airborne.[2]
- Collection: Carefully scoop the absorbed material into a labeled, sealable waste container. Avoid creating dust.
- Decontamination: Clean the spill area with a damp cloth or paper towel. Place all cleaning materials into the waste container.
- Disposal: Seal the waste container and dispose of it as hazardous waste according to institutional guidelines.

Personnel Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **3-Bromo-4-chloronitrobenzene** and its contaminated waste is essential to prevent environmental contamination.

- Waste Segregation: All waste containing **3-Bromo-4-chloronitrobenzene**, including contaminated PPE, spill cleanup materials, and empty containers, must be collected as

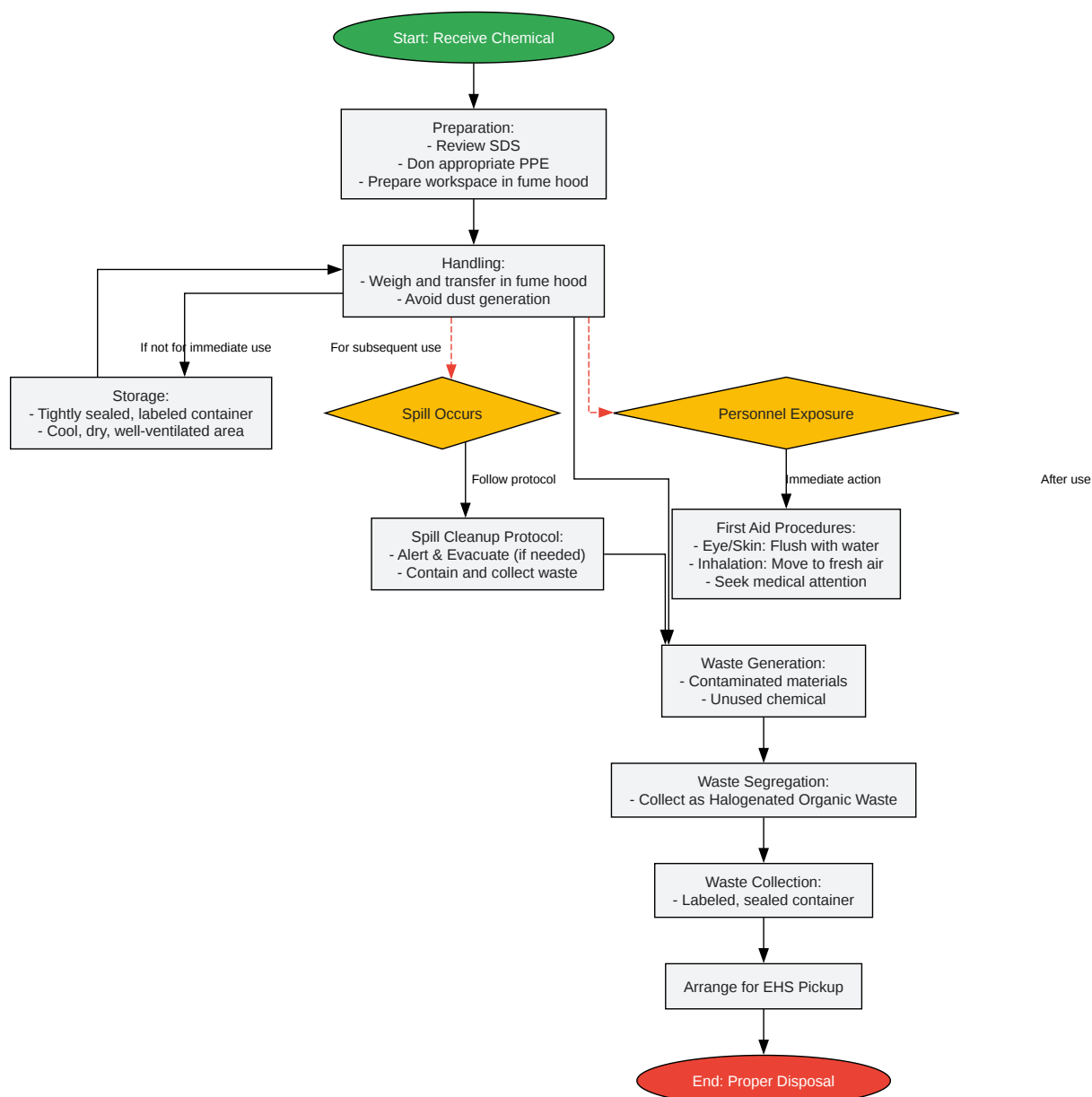
halogenated organic waste.[3] Do not mix with non-halogenated waste.

- **Container Labeling:** Use a designated, properly labeled hazardous waste container. The label should clearly state "Hazardous Waste" and include the full chemical name: "**3-Bromo-4-chloronitrobenzene**".
- **Storage of Waste:** Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal Request:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.[4]

Physical and Chemical Properties

Property	Value
Chemical Formula	$C_6H_3BrClNO_2$
Molecular Weight	236.45 g/mol
Appearance	White to yellow crystalline powder
Melting Point	56-60 °C
Boiling Point	288.5 °C at 760 mmHg
Solubility	Insoluble in water. Soluble in organic solvents.
CAS Number	16588-26-4

Workflow for Safe Handling and Disposal



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